

# Application Notes and Protocols: SJ1008030

## TFA vs. Formic Salt in Experimental Assays

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: SJ1008030

Cat. No.: B12409258

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## Introduction

**SJ1008030** is a potent and selective Proteolysis Targeting Chimera (PROTAC) that specifically targets the Janus kinase 2 (JAK2) for degradation.<sup>[1][2][3]</sup> As a bifunctional molecule, **SJ1008030** brings JAK2 into proximity with an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of JAK2 by the proteasome.<sup>[4][5]</sup> This mechanism of action makes **SJ1008030** a valuable tool for studying the JAK-STAT signaling pathway and for potential therapeutic development in diseases driven by aberrant JAK2 activity, such as certain types of leukemia.<sup>[1][6]</sup>

**SJ1008030** is commonly available as either a trifluoroacetic acid (TFA) salt or a formic acid salt. The choice of the counterion can have significant implications for different experimental assays. These application notes provide a detailed comparison of the two salt forms and protocols for their use in key applications.

## Data Presentation

### Biological Activity of SJ1008030

The biological activity of **SJ1008030** has been demonstrated in cell-based assays. Both the TFA and formic salt forms are expected to exhibit similar biological activity once dissolved, as the active component is the **SJ1008030** molecule itself.

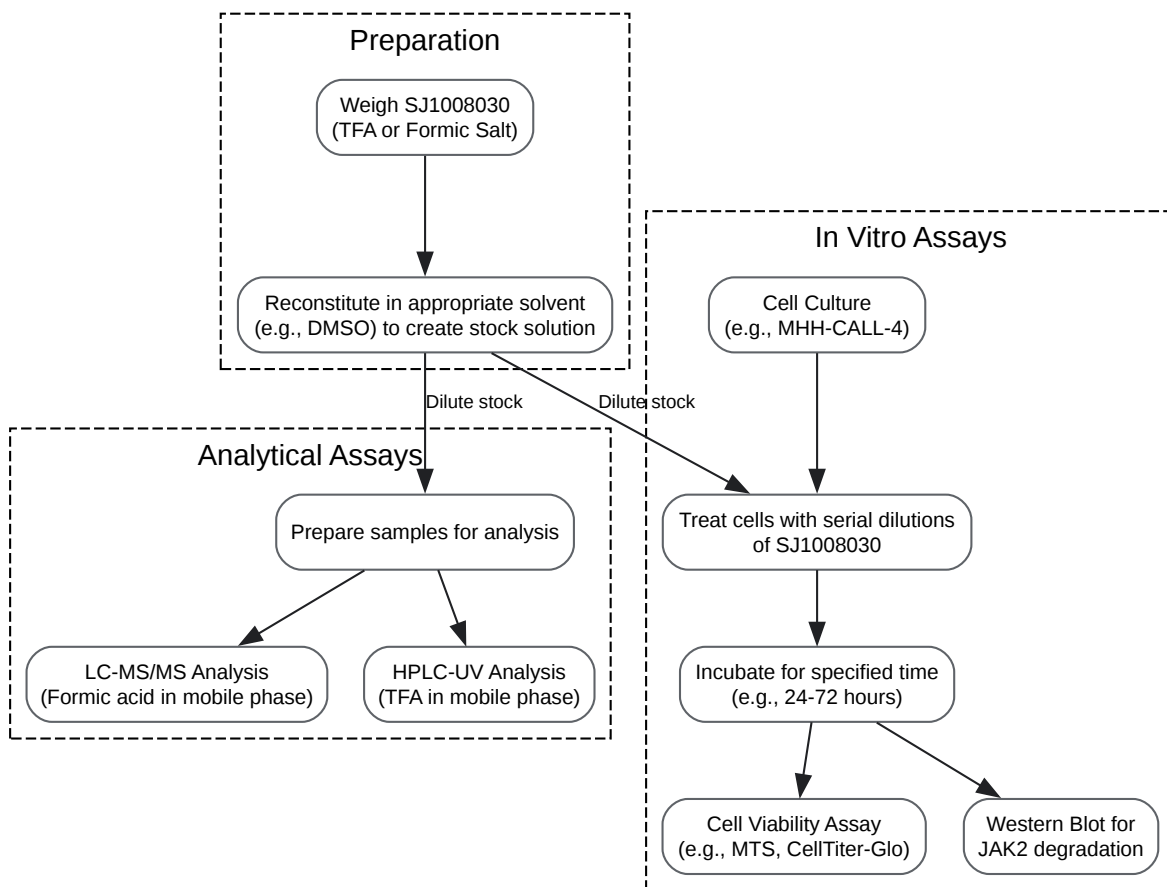
Cell Line	Assay	IC50	Salt Form
MHH-CALL-4	Cell Growth Inhibition	5.4 nM	TFA[1][6][7] / Formic[8][9]
MHH-CALL-4	JAK2 Degradation	32 nM (DC50)	Not specified

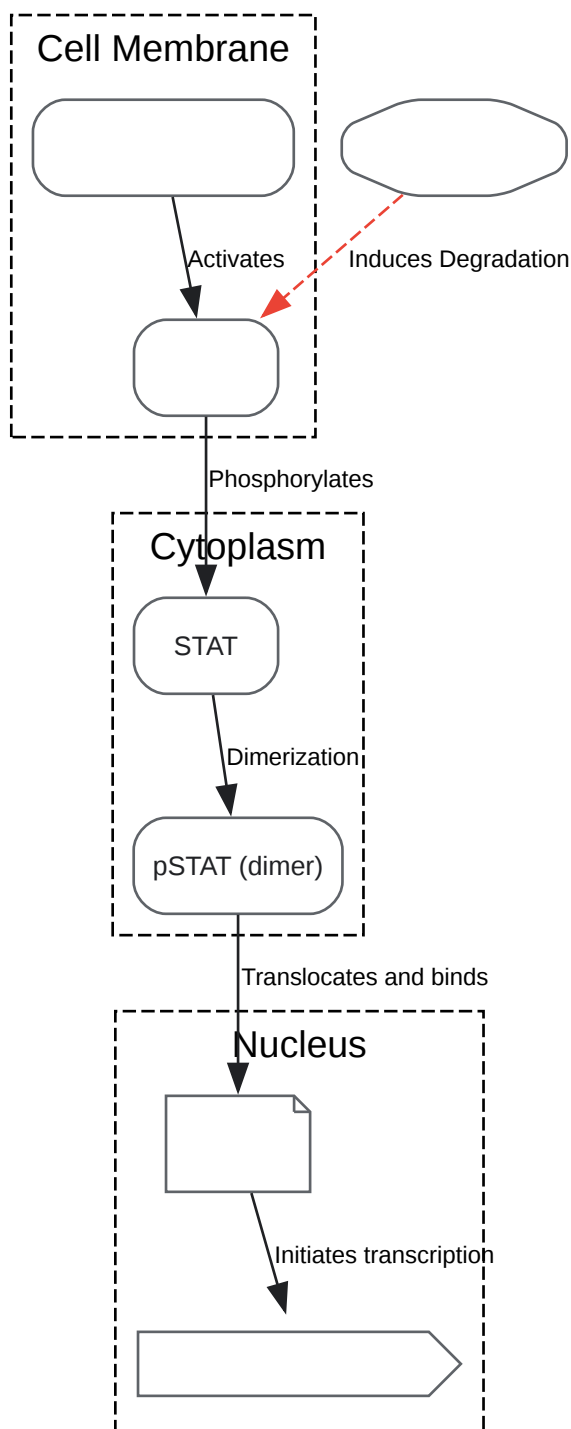
## Comparison of TFA and Formic Acid in Analytical Assays

The choice between TFA and formic acid as additives in mobile phases is critical for analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS).

Parameter	Trifluoroacetic Acid (TFA)	Formic Acid
Chromatography (HPLC)	Excellent ion-pairing agent, leading to improved peak shape and resolution.[10][11]	Weaker ion-pairing capabilities may result in broader peaks for some analytes.[10]
UV Detection	Generally preferred for UV detection due to better peak symmetry.[11]	Can lead to higher UV baselines and diminished peak shape compared to TFA.[11]
Mass Spectrometry (MS)	Strong ion suppression, significantly reducing signal intensity.[11][12] Known to contaminate MS systems.[11]	Preferred for MS applications due to minimal ion suppression.[10][11] It is volatile and easily removed.[13]
Acidity	Stronger acid (pKa ~0.5).[10]	Weaker acid (pKa ~3.75).[10]

## Mandatory Visualizations





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)